

A Comparative Guide to Pip5K1C Inhibitors: Pip5K1C-IN-2 vs. UNC3230

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Compound of Interest

Compound Name: *Pip5K1C-IN-2*

Cat. No.: *B15138266*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed, objective comparison of two prominent inhibitors of Phosphatidylinositol-4-Phosphate 5-Kinase Type 1C (PIP5K1C): **Pip5K1C-IN-2** and UNC3230. The information presented is supported by experimental data to aid in the selection of the most appropriate inhibitor for specific research applications.

Introduction to PIP5K1C and its Inhibitors

Phosphatidylinositol-4-phosphate 5-kinase type 1C (PIP5K1C), also known as PIP5Ky, is a lipid kinase that plays a crucial role in cellular signaling by catalyzing the synthesis of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P₂). PI(4,5)P₂ is a key second messenger involved in a multitude of cellular processes, including signal transduction, actin cytoskeleton dynamics, and vesicle trafficking. Dysregulation of PIP5K1C activity has been implicated in various pathological conditions, including cancer and chronic pain, making it an attractive therapeutic target.^[1]

This guide focuses on two small molecule inhibitors of PIP5K1C:

- **Pip5K1C-IN-2:** A recently developed, highly potent and selective inhibitor.
- **UNC3230:** A well-characterized, selective, and ATP-competitive inhibitor that has been instrumental in elucidating the role of PIP5K1C in pain signaling.^[2]

Quantitative Data Summary

The following tables summarize the key quantitative data for **Pip5K1C-IN-2** and UNC3230, providing a direct comparison of their potency and selectivity.

Table 1: In Vitro Potency against PIP5K1C

Inhibitor	IC ₅₀ (nM)	Assay Method	Reference
Pip5K1C-IN-2	5.9	Biochemical Kinase Assay	[3]
UNC3230	~41	Microfluidic Mobility Shift Assay	[2][4]

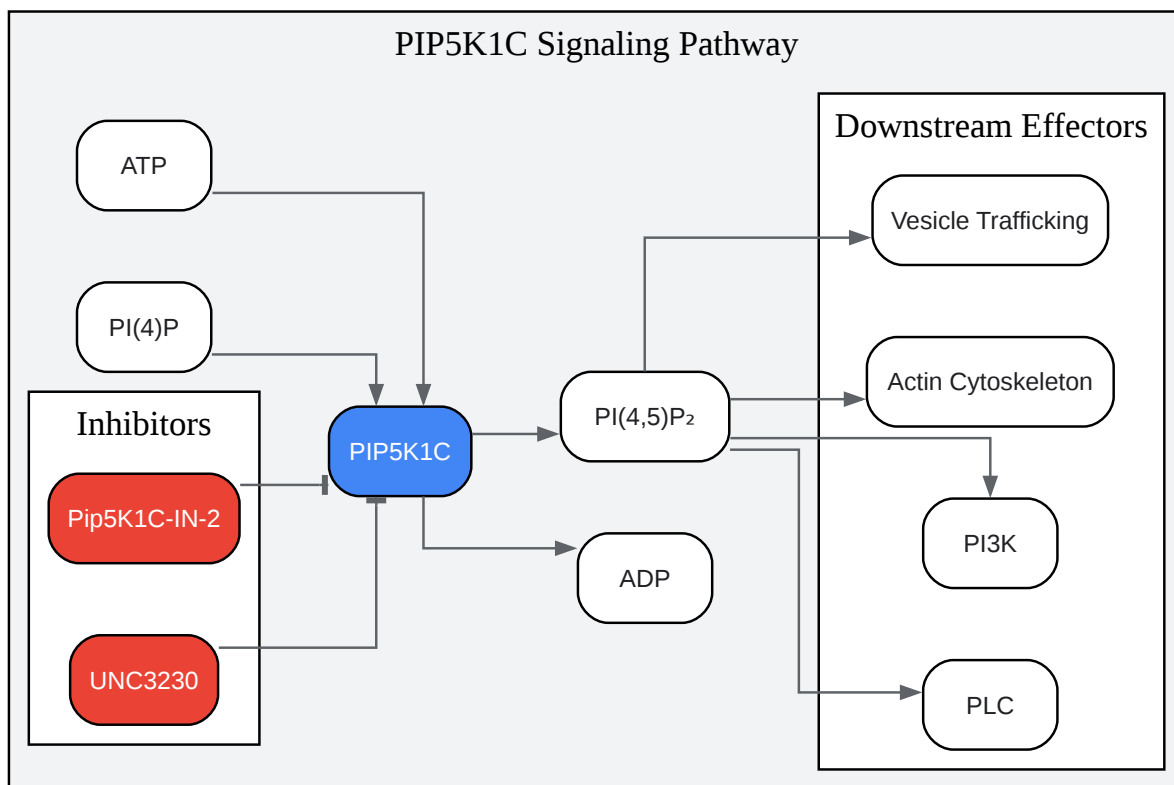
Table 2: Kinase Selectivity Profile

Inhibitor	Off-Target Kinases (Inhibition >50% at 1 µM)	Selectivity Assay	Reference
Pip5K1C-IN-2	Highly selective with minimal off-target effects reported.	KiNativ™	[5]
UNC3230	PIP4K2C	KINOMEscan™	[2][6]

Note: Detailed kinase selectivity data can be found in the supplementary information of the respective publications.

Signaling Pathway and Experimental Workflows

To visualize the biological context and experimental procedures, the following diagrams are provided in DOT language for use with Graphviz.



In Vitro Kinase Assay Workflow (Microfluidic Mobility Shift)

Prepare reaction mix:
- PIP5K1C enzyme
- Fluorescently labeled PI(4)P substrate
- ATP

Add inhibitor (e.g., UNC3230)
at varying concentrations

Incubate at room temperature

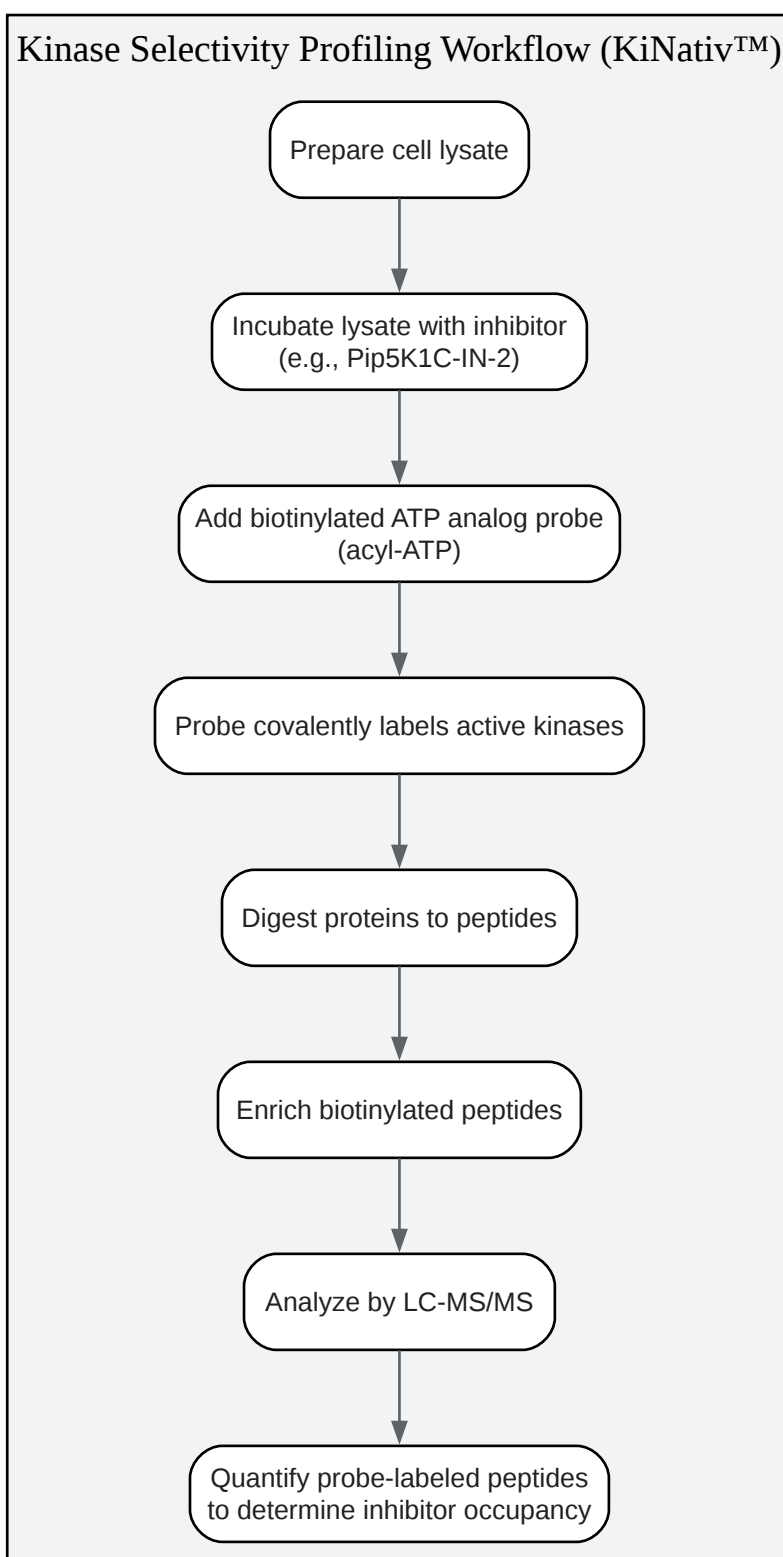
Stop reaction

Analyze on microfluidic chip:
Separation of phosphorylated (product)
and unphosphorylated (substrate) peptides

Quantify fluorescence of substrate and product

Calculate % inhibition and determine IC₅₀

Kinase Selectivity Profiling Workflow (KiNativ™)

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